

Safeguarding Your Laboratory: Proper Disposal Procedures for Methoxyacetic Acid

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Methoxyacetic Acid	
Cat. No.:	B166299	Get Quote

For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemicals is paramount to ensuring a safe and compliant laboratory environment. **Methoxyacetic acid**, a corrosive compound with significant health hazards, requires strict adherence to established disposal protocols. This guide provides essential, step-by-step information for the safe management and disposal of **methoxyacetic acid** waste.

Immediate Safety and Hazard Information

Methoxyacetic acid is classified as a hazardous substance with the following key risks:

- Corrosive: Causes severe skin burns and eye damage.[1][2][3]
- Harmful if Swallowed: Can cause gastrointestinal tract burns.[1][2]
- Reproductive Toxicity: May impair fertility and cause harm to an unborn child.[1][2][3]
- Respiratory Irritation: Can cause chemical burns to the respiratory tract.[1][4]

It is crucial to handle this chemical with appropriate personal protective equipment (PPE), including chemical splash goggles, chemical-resistant gloves, and protective clothing.[1][5] Work should be conducted in a well-ventilated area, and facilities should be equipped with an eyewash station and a safety shower.[1]

Quantitative Data Summary



The following table summarizes key quantitative data for **methoxyacetic acid**.

Property	Value	Reference
CAS Number	625-45-6	[1][2]
Molecular Formula	C3H6O3	[1]
Molecular Weight	90.08 g/mol	[2]
Boiling Point	202 - 204 °C	[1]
Melting Point	7 °C	[1]
Density	1.174 g/cm ³	[6]
Flash Point	121 °C	[1]
Oral LDLo (rat)	2 g/kg	[1]

Step-by-Step Disposal Protocol

The proper disposal of **methoxyacetic acid** is a critical process that must be handled with care to protect both laboratory personnel and the environment.

Waste Identification and Classification

Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste.[1] According to US EPA guidelines (40 CFR Parts 261.3), and due to its corrosive and toxic properties, **methoxyacetic acid** waste is considered hazardous.[1][5] Always consult state and local hazardous waste regulations for complete and accurate classification.[1]

Waste Segregation and Storage

- Do not mix methoxyacetic acid waste with other waste streams, especially incompatible
 materials like strong oxidizing agents and strong bases.[1][6]
- Store waste in its original or a compatible, properly labeled container.[6] The container must be tightly closed and stored in a cool, dry, well-ventilated area designated for corrosive materials.[1]



 The storage container should be clearly labeled as "Hazardous Waste" and include the name "Methoxyacetic Acid."

Spill and Leak Management

In the event of a spill, immediate action is required:

- Ensure proper ventilation.[1]
- Wearing appropriate PPE, absorb the spill with an inert material such as vermiculite, sand, or earth.[1]
- Carefully collect the absorbed material and place it into a suitable, sealed container for disposal.[1][7]
- · Clean the spill area thoroughly.

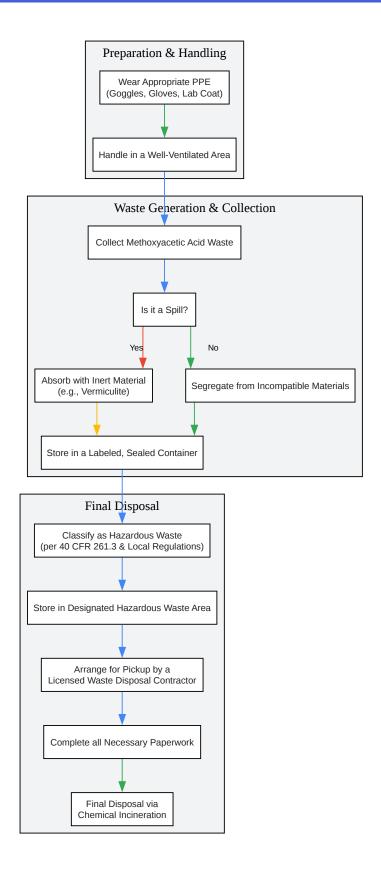
Final Disposal

- Do not dispose of **methoxyacetic acid** down the drain or with regular laboratory trash.[2] It must not be allowed to enter the sewage system or the environment.[2][6]
- The primary recommended method of disposal is through a licensed hazardous waste disposal company. These companies can typically arrange for chemical incineration in a facility equipped with an afterburner and scrubber.
- All disposal activities must be conducted in strict accordance with all applicable federal, state, and local regulations.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **methoxyacetic** acid.





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Caption: Logical workflow for the proper disposal of **methoxyacetic acid**.



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References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. cpachem.com [cpachem.com]
- 3. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 4. fishersci.com [fishersci.com]
- 5. fishersci.es [fishersci.es]
- 6. sigmaaldrich.cn [sigmaaldrich.cn]
- 7. Methoxyacetic acid(625-45-6)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- To cite this document: BenchChem. [Safeguarding Your Laboratory: Proper Disposal Procedures for Methoxyacetic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166299#methoxyacetic-acid-proper-disposal-procedures]

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